

Safety data sheet (SDS) for brominated furan esters

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Compound of Interest

Compound Name: Ethyl 3,4-dibromo-2-furoate

Cat. No.: B8703730

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An In-Depth Technical Guide to the Safety Data Sheet for Brominated Furan Esters

Foreword: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and chemical synthesis, the novel molecules we create are often accompanied by a frontier of unknown safety parameters. Brominated furan esters, a class of compounds with significant potential as synthetic intermediates, represent such a frontier. A standard Safety Data Sheet (SDS) for a specific, novel brominated furan ester may not exist. Therefore, this guide has been developed not as a static, one-size-fits-all document, but as a comprehensive framework for risk assessment. As a Senior Application Scientist, my objective is to empower researchers to anticipate hazards by understanding the constituent moieties of these molecules—the furan ring, the ester group, and the bromine substituent. This document synthesizes established data on analogous structures to construct a robust and scientifically-grounded safety protocol, adhering to the principles of the Globally Harmonized System (GHS).

Section 1: Chemical Product and Company Identification

- Product Class: Brominated Furan Esters
- Chemical Nature: This guide pertains to a class of organic compounds characterized by a furan ring substituted with one or more bromine atoms and at least one ester functional group (-COOR).
- General Structure:

Caption: General structure of a substituted brominated furan ester.

- Identified Uses: Primarily for research and development in organic synthesis, pharmaceutical development, and specialty chemicals. Not intended for direct consumer use.

Section 2: Hazard(s) Identification

The hazard profile is extrapolated from the known risks of furan and halogenated organic compounds. The intrinsic toxicity of the furan moiety is significant and often dictates the primary hazards.

GHS Classification (Anticipated)

Hazard Class	Category	Rationale
Flammable Liquids	Category 1 or 2	Based on the high flammability of the parent furan structure. [1] [2]
Acute Toxicity, Oral	Category 4	Harmful if swallowed, a known property of furan. [1] [3]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled; furan is volatile and toxic. [1] [3]
Skin Irritation	Category 2	Causes skin irritation, a common property of halogenated organics and furan. [1] [3]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects, a serious long-term risk associated with furan. [3]
Carcinogenicity	Category 1B	May cause cancer; furan is classified as a potential human carcinogen. [1] [3]
STOT (Repeated Exposure)	Category 2	May cause damage to organs through prolonged or repeated exposure. [3]
Hazardous to the Aquatic Environment (Chronic)	Category 3	Harmful to aquatic life with long-lasting effects due to the persistence of organobromine compounds. [1]

GHS Label Elements

- Pictograms:
 - Health Hazard
 - Flame

- Exclamation Mark
- Signal Word: Danger
- Hazard Statements:
 - H224: Extremely flammable liquid and vapour.[1]
 - H302 + H332: Harmful if swallowed or if inhaled.[4]
 - H315: Causes skin irritation.[1][4]
 - H341: Suspected of causing genetic defects.[1][4]
 - H350: May cause cancer.[1][4]
 - H373: May cause damage to organs through prolonged or repeated exposure.[1][4]
 - H412: Harmful to aquatic life with long lasting effects.[1][4]
- Precautionary Statements (Selected):
 - Prevention:
 - P203: Obtain, read and follow all safety instructions before use.[1]
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1]
 - P260: Do not breathe dust/fume/gas/mist/vapours/spray.[1]
 - P273: Avoid release to the environment.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
 - Response:
 - P301+P317: IF SWALLOWED: Get medical help.[1]

- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P308+P313: IF exposed or concerned: Get medical advice/attention.

Section 3: Composition / Information on Ingredients

- Substance: Brominated Furan Esters
- CAS Number: Not applicable (class of compounds).
- Purity: Typically >95% for research applications.
- Impurities: May include starting materials, residual solvents from synthesis, or related isomers. The synthesis of furans can involve various catalysts and reagents which may be present in trace amounts.[\[5\]](#)

Section 4: First-Aid Measures

The immediacy of the response is critical, particularly for inhalation and eye contact. The causality for these measures is the rapid absorption and corrosive potential of related compounds.

- Inhalation:
 - Immediately move the victim to fresh air.[\[6\]](#)
 - If breathing is difficult or has stopped, provide artificial respiration.[\[7\]](#)
 - Seek immediate medical attention.[\[7\]](#) Symptoms like pulmonary edema can be delayed.[\[7\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[8\]](#)
 - Flush skin with copious amounts of soap and water for at least 15 minutes.[\[8\]](#)

- Seek medical attention, especially if irritation persists or burns are present.[7]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. [9]
 - Remove contact lenses if present and easy to do.[10]
 - Consult an ophthalmologist immediately.[9][11]
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse mouth thoroughly with water.[11]
 - Seek immediate medical attention.[9]

Section 5: Fire-Fighting Measures

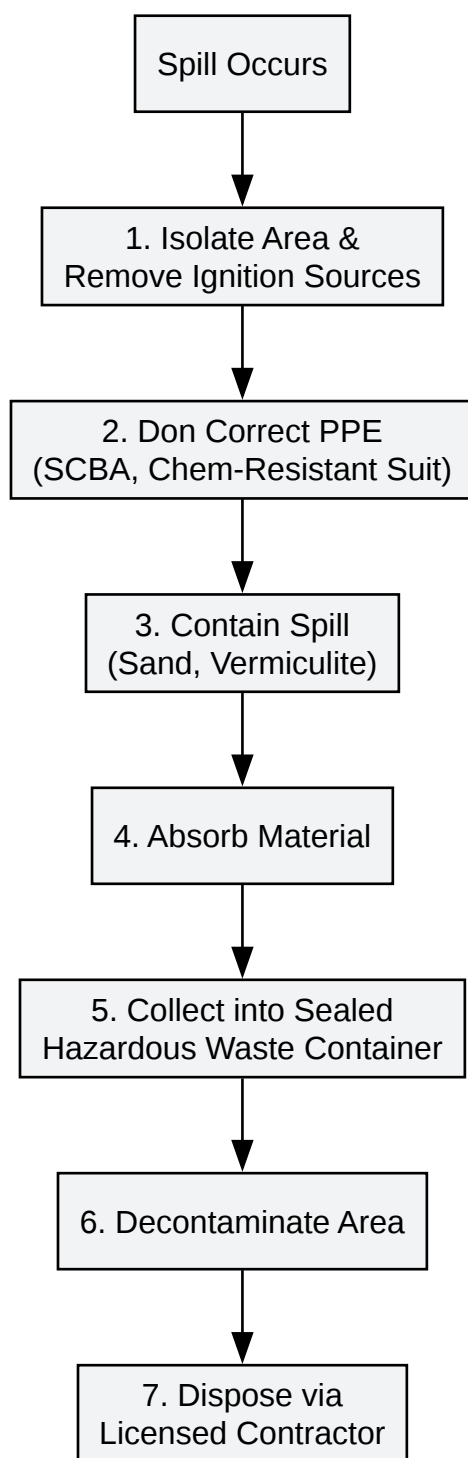
The primary concerns are the flammability of the compound and the highly toxic and corrosive nature of its combustion byproducts.

- Suitable Extinguishing Media: Dry powder, carbon dioxide (CO₂), or foam. Water spray can be used to cool containers but may be ineffective on the fire itself.[9]
- Unsuitable Extinguishing Media: Do not use a heavy stream of water, as it may spread the flammable liquid.
- Specific Hazards Arising from the Chemical:
 - Vapors are heavier than air and may travel to a source of ignition and flash back.
 - Hazardous Combustion Products: Combustion will produce carbon monoxide (CO), carbon dioxide (CO₂), and critically, hydrogen bromide (HBr).[12] Incomplete combustion, especially in the presence of other materials, could theoretically lead to the formation of polybrominated dibenzofurans (PBDFs).[13]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full chemical-protective clothing to prevent contact with skin and eyes and inhalation of toxic fumes.[9]

Section 6: Accidental Release Measures

The protocol emphasizes containment, isolation, and preventing entry into the environment.



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Caption: Workflow for handling a chemical spill.

- Personal Precautions: Evacuate non-essential personnel. Eliminate all ignition sources.[1]
Ensure adequate ventilation. Wear appropriate PPE as described in Section 8.

- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.
[1]
- Methods for Cleaning Up:
 - For small spills, absorb with a non-combustible absorbent material (e.g., sand, vermiculite, or diatomaceous earth).
 - Collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealed container for hazardous waste disposal.[2]
 - Ventilate the area and wash the spill site after material pickup is complete.

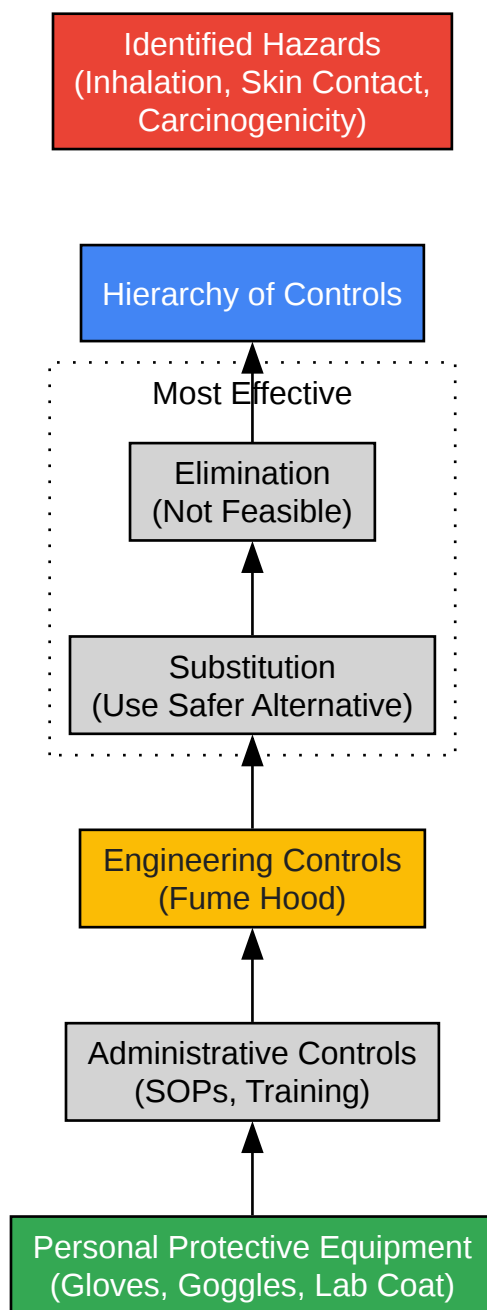
Section 7: Handling and Storage

The guiding principle is minimizing exposure through a combination of engineering controls, work practices, and appropriate storage.

- Precautions for Safe Handling:
 - Engineering Controls: All manipulations must be performed in a certified chemical fume hood to control vapor exposure.
 - Work Practices: Use non-sparking tools and explosion-proof equipment.[1][2] Avoid contact with skin, eyes, and clothing.[9] Do not breathe vapors.[9] Ground and bond containers when transferring material to prevent static discharge.[1]
- Conditions for Safe Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[10]
 - Keep away from heat, sparks, open flames, and direct sunlight.[14]
 - Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases.
 - Segregation: It is critical to store halogenated compounds separately from non-halogenated solvents to prevent cross-contamination of waste streams and potentially violent reactions.[15][16]

Section 8: Exposure Controls / Personal Protection

Protection is achieved through a hierarchy of controls, with PPE as the final barrier.



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Caption: Hierarchy of controls for managing chemical hazards.

- **Exposure Limits:** No specific OELs have been established for this class of compounds. As a conservative measure, adhere to the OEL for Furan (CAS 110-00-9) where applicable.
- **Engineering Controls:** A chemical fume hood is mandatory for all operations involving these materials.
- **Personal Protective Equipment (PPE):**

Protection	Specification	Rationale
Eye/Face	ANSI Z87.1 compliant chemical splash goggles and a full-face shield. [17] [18]	Protects against splashes and vapors. A face shield provides a secondary barrier.
Skin	Flame-retardant lab coat. Chemical-resistant apron for larger quantities.	Provides a barrier against incidental contact.
Hand	Nitrile or Neoprene gloves. Double-gloving is recommended. [18]	Provides a barrier to skin absorption and irritation. Check manufacturer's compatibility data for breakthrough times.
Respiratory	Not required if work is conducted in a functional fume hood. For emergencies or spill cleanup, a full-face respirator with an organic vapor cartridge or an SCBA is necessary.	Protects against inhalation of harmful and carcinogenic vapors.

Section 9: Physical and Chemical Properties

Exact properties will vary based on the specific molecular weight and substitution pattern.

Property	Anticipated Value / Observation
Appearance	Colorless to pale yellow liquid or low-melting solid
Odor	Characteristic ethereal or pungent odor
Boiling Point	Expected to be elevated compared to parent furan due to increased molecular weight
Flash Point	Expected to be low; highly flammable
Solubility	Generally low solubility in water; soluble in organic solvents (e.g., ether, chloroform, acetone)
Vapor Density	> 1 (Heavier than air)

Section 10: Stability and Reactivity

- **Reactivity:** The furan ring can participate in various organic reactions, including Diels-Alder reactions.[\[19\]](#)
- **Chemical Stability:** Stable under recommended storage conditions. Some furan compounds may form explosive peroxides upon prolonged exposure to air and light.
- **Conditions to Avoid:** Heat, flames, sparks, ignition sources, direct sunlight, and exposure to air.[\[20\]](#)
- **Incompatible Materials:** Strong oxidizing agents, strong acids, strong bases.
- **Hazardous Decomposition Products:** Under fire conditions, will decompose to form carbon oxides and hydrogen bromide.[\[12\]](#)

Section 11: Toxicological Information

The toxicological profile is a composite of the known effects of its components.

- **Routes of Exposure:** Inhalation, skin absorption, eye contact, ingestion.

- Acute Toxicity: Harmful if inhaled or swallowed. Bromine exposure can cause severe irritation to the respiratory tract and mucous membranes.[\[8\]](#)[\[21\]](#)
- Skin Corrosion/Irritation: Causes skin irritation. Bromine compounds can cause severe burns.[\[7\]](#)[\[8\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.
- Chronic Toxicity:
 - Carcinogenicity: The furan moiety is classified as potentially carcinogenic to humans (Category 1B).[\[3\]](#)
 - Mutagenicity: Suspected of causing genetic defects (Category 2).[\[3\]](#)
 - Systemic Effects: Prolonged exposure may cause damage to the liver and other organs.[\[3\]](#) Some brominated compounds are known to act as endocrine disruptors and may have neurodevelopmental effects.[\[22\]](#)

Sections 12-16: Ecological, Disposal, Transport, and Regulatory Information

- Section 12: Ecological Information: Brominated organic compounds can be persistent in the environment and may bioaccumulate.[\[12\]](#) They are expected to be harmful to aquatic life with long-lasting effects.[\[1\]](#)
- Section 13: Disposal Considerations: Must be disposed of as hazardous waste. Do not incinerate unless in a licensed facility equipped with scrubbers for acidic gases like HBr.[\[21\]](#) Follow all federal, state, and local regulations.
- Section 14: Transport Information: Should be transported as a flammable liquid, toxic, n.o.s., with appropriate UN numbers and packing groups.
- Section 15: Regulatory Information: Subject to regulations such as the OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[23\]](#)[\[24\]](#)
- Section 16: Other Information:

- Date of Preparation: February 8, 2026
- Disclaimer: This document is a guide based on available data for analogous compounds and is not a substitute for a substance-specific risk assessment.

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